

Kuwanon E: A Technical Guide to Its Chemical, Physical, and Biological Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kuwanon E is a notable flavonoid compound predominantly isolated from the root bark of Morus alba L., commonly known as the white mulberry tree.[1] As a member of the flavonoid family, **Kuwanon E** has garnered significant interest within the scientific community for its diverse biological activities. This technical guide provides a comprehensive overview of the chemical and physical properties of **Kuwanon E**, detailed experimental protocols for its analysis, and an exploration of its known biological effects and associated signaling pathways. All quantitative data is presented in a structured format for clarity and ease of comparison.

Chemical and Physical Properties

Kuwanon E is a prenylated flavonoid, characterized by the presence of a geranyl group attached to the B-ring of the flavanone structure. This structural feature is crucial for its biological activity.

Data Summary

The fundamental chemical and physical properties of **Kuwanon E** are summarized in the table below for easy reference.



Property	Value	Source
IUPAC Name	(2S)-2-[5-[(2E)-3,7-dimethylocta-2,6-dienyl]-2,4-dihydroxyphenyl]-5,7-dihydroxy-2,3-dihydrochromen-4-one	[1]
CAS Number	68401-05-8	[1]
Molecular Formula	C25H28O6	[1]
Molecular Weight	424.5 g/mol	[1]
Appearance	Powder	[1]
Purity	>98%	[1]
Melting Point	132 - 136 °C	_
Boiling Point	678.3 ± 55.0 °C at 760 mmHg	_
Density	1.3 ± 0.1 g/cm ³	_
Flash Point	232.0 ± 25.0 °C	_
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	_
Natural Source	Root bark of Morus alba L.	[1]

Biological Activities and Signaling Pathways

Kuwanon E has been reported to exhibit a range of biological activities, primarily centered around its cytotoxic and anti-inflammatory properties.

Cytotoxic Activity

Kuwanon E has demonstrated cytotoxic effects against various human cancer cell lines. Notably, it shows activity against the THP-1 human monocytic leukemic cell line with an IC₅₀ value of $4.0 \pm 0.08 \,\mu$ M.[2][3] Studies on other flavonoids isolated from Morus nigra have also

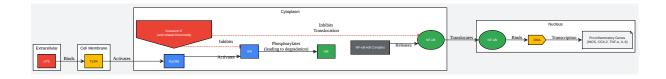


shown cytotoxicity against murine leukemia P-388 cells.[4] The cytotoxic effects of flavonoids from Morus alba have also been observed in HeLa cell lines.[5]

Anti-inflammatory Activity

Research on compounds isolated from Morus alba, including **Kuwanon E**, has highlighted significant anti-inflammatory potential. While studies often focus on co-isolated compounds like Kuwanon T and Sanggenon A, the general findings suggest that these flavonoids can inhibit the production of key inflammatory mediators. This includes a reduction in nitric oxide (NO), prostaglandin E2 (PGE₂), interleukin-6 (IL-6), and tumor necrosis factor-α (TNF-α) in lipopolysaccharide (LPS)-stimulated macrophage and microglial cells.[6][7]

The anti-inflammatory mechanism of related mulberry flavonoids is linked to the modulation of specific signaling pathways. These compounds have been shown to inhibit the activation of the nuclear factor kappa B (NF-kB) signaling pathway.[6][7] Additionally, they can induce the expression of heme oxygenase-1 (HO-1) through the activation of the nuclear factor erythroid 2-related factor 2 (Nrf2).[6][7]



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Caption: NF-kB signaling pathway and points of inhibition by mulberry flavonoids.

Cholinesterase Inhibition



Kuwanon E has been identified as an inhibitor of cholinesterase enzymes. This activity is significant in the context of neurodegenerative diseases like Alzheimer's, where the inhibition of acetylcholinesterase (AChE) is a key therapeutic strategy.

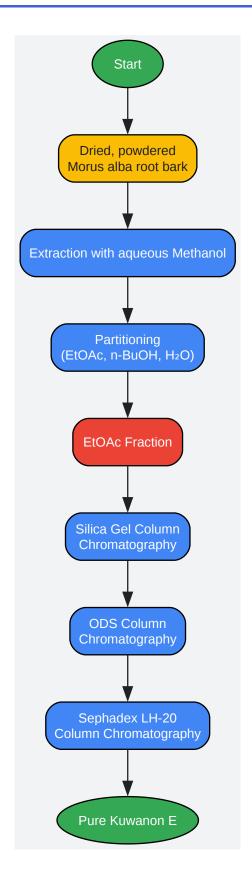
Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of **Kuwanon E**.

Isolation and Purification of Kuwanon E

The general procedure for isolating **Kuwanon E** from Morus alba root bark involves solvent extraction followed by multi-step chromatographic purification.





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